

Application Note: UPLC-MS/MS Method for the Quantification of Adynerin Gentiobioside

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Compound of Interest

Compound Name: *Adynerin gentiobioside*

Cat. No.: *B15147180*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Adynerin, a cardenolide cardiac glycoside, is a potent and toxic compound found in plants such as *Nerium oleander*. Due to its significant biological activity, a sensitive and selective analytical method is crucial for its quantification in various matrices, including biological fluids and plant extracts. This application note details a robust Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the determination of adynerin. The method is designed for high-throughput analysis, offering excellent sensitivity and specificity. While this protocol focuses on adynerin, it can be adapted for **adynerin gentiobioside**, where the sugar moiety may be cleaved in the ion source of the mass spectrometer.

Experimental Protocols

1. Sample Preparation

A critical step for accurate quantification is the efficient extraction of the analyte from the sample matrix. The following protocols are recommended for plasma/serum and plant material.

1.1. Plasma/Serum Samples: Protein Precipitation

- To 100 μ L of plasma or serum in a microcentrifuge tube, add 300 μ L of acetonitrile containing the internal standard (IS), such as digoxin-d3.

- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes to pellet the precipitated proteins.[1]
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex briefly and transfer to a UPLC vial for analysis.

1.2. Plant Material: Solid-Phase Extraction (SPE)

- Homogenize 1 g of the dried and powdered plant material.
- Extract the homogenate with 10 mL of 80% methanol in water by sonication for 30 minutes, followed by shaking for 18 hours at room temperature.[2]
- Centrifuge the extract at 3,500 rpm for 20 minutes and collect the supernatant.[2]
- Condition an Oasis® HLB SPE cartridge with 3 mL of methanol followed by 3 mL of water.
- Load 1 mL of the supernatant onto the SPE cartridge.
- Wash the cartridge with 3 mL of water to remove polar interferences.
- Elute the analyte with 3 mL of methanol.
- Evaporate the eluate to dryness under nitrogen and reconstitute in 1 mL of the mobile phase.

2. UPLC-MS/MS Analysis

The chromatographic separation and mass spectrometric detection are key to the method's sensitivity and selectivity.

2.1. UPLC Conditions

- Column: ACQUITY UPLC HSS T3 (2.1 x 100 mm, 1.8 µm) or equivalent.[3]

- Mobile Phase A: Water with 0.1% formic acid or 5 mM ammonium formate.[3][4]
- Mobile Phase B: Acetonitrile with 0.1% formic acid.[4]
- Flow Rate: 0.3 - 0.4 mL/min.[3][4]
- Gradient: A typical gradient would start at a low percentage of organic phase, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration. A representative gradient is shown in the table below.
- Column Temperature: 35 - 40°C.[3][4]
- Injection Volume: 5 - 10 µL.

2.2. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[4]
- Multiple Reaction Monitoring (MRM): The quantification is performed using MRM. A specific precursor ion is selected and fragmented, and a specific product ion is monitored. For adynerin, the following transition has been reported: m/z 534 → 113.[4]
- Ion Source Parameters:
 - Capillary Voltage: 3.0 - 3.5 kV
 - Source Temperature: 120 - 150°C
 - Desolvation Temperature: 350 - 450°C
 - Desolvation Gas Flow: 600 - 800 L/hr
 - Cone Gas Flow: 50 L/hr

Data Presentation

The quantitative performance of the method should be validated according to regulatory guidelines. The following tables summarize typical validation parameters for the analysis of cardiac glycosides.

Table 1: UPLC Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.0	0.4	95	5
1.0	0.4	95	5
3.0	0.4	5	95
4.0	0.4	5	95
4.1	0.4	95	5
5.0	0.4	95	5

Table 2: Mass Spectrometry Parameters for Adynerin

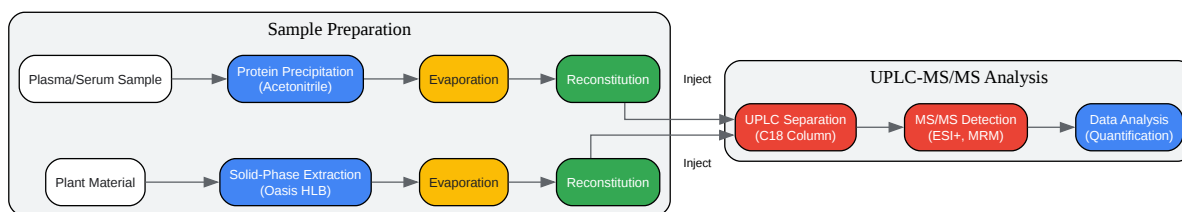
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Adynerin	534	113	0.1	30	25
IS (Digoxin-d3)	784.5	651.4	0.1	40	20

Table 3: Method Validation Parameters (Illustrative)

Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.03 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (% bias)	Within $\pm 15\%$
Precision (%RSD)	< 15%
Recovery	85 - 105%
Matrix Effect	Minimal

Mandatory Visualization

The following diagram illustrates the experimental workflow for the UPLC-MS/MS quantification of Adynerin.



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Caption: Experimental workflow for Adynerin quantification.

This application note provides a comprehensive and detailed protocol for the quantification of adynerin using UPLC-MS/MS. The method is sensitive, specific, and applicable to various

sample matrices, making it a valuable tool for researchers in pharmacology, toxicology, and natural product chemistry.

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Phone: (601) 213-4426

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